

# 2-Methyl-4-octanone vs methyl isobutyl ketone properties

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## Compound Focus: 2-Methyl-4-octanone

CAS No.: 7492-38-8

Cat. No.: S1896240

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## Chemical Properties and Comparison at a Glance

The following table summarizes the key physical and chemical properties of these two ketone solvents, highlighting their distinct characteristics.

Property	Methyl Isobutyl Ketone (MIBK)	2-Methyl-4-octanone
CAS Number	108-10-1 [1] [2]	7492-38-8 [3] [4] [5]
Molecular Formula	C <sub>6</sub> H <sub>12</sub> O [1]	C <sub>9</sub> H <sub>18</sub> O [3] [4] [5]
Molecular Weight	100.16 g/mol [1] [6]	142.24 g/mol [3] [4] [5]
Boiling Point	117-118 °C [1] [2]	180 °C [4] [5] [7]
Density	0.801 g/mL at 25 °C [2]	0.814-0.8258 g/cm <sup>3</sup> (estimate) [5] [7]
Refractive Index	1.395 (n <sub>20/D</sub> ) [2]	1.415 [4] [7]

Property	Methyl Isobutyl Ketone (MIBK)	2-Methyl-4-octanone
Flash Point	14 °C (closed cup) [1] [2]	57.6 °C [7]
Water Solubility	1.91 g/100 mL (20 °C) [1]	Low (logPoct/wat: 2.792) [8]
Primary Applications	Solvent for resins, paints, nitrocellulose; Gold extraction; Precursor to antiozonant (6PPD) [1]	Building block for proteomics research; Pharmaceutical intermediates [3] [4]

## Applications and Experimental Context

The distinct properties of these ketones make them suitable for very different specialized applications in research and industry.

### Methyl Isobutyl Ketone (MIBK)

MIBK is a versatile industrial solvent and chemical intermediate.

- **Solvent Extraction:** Due to its relatively low water solubility, MIBK is effective for **liquid-liquid extraction**. A key application is the extraction of precious metals like gold and silver from cyanide solutions in mining [1]. It is also used in analytical chemistry; for example, one referenced protocol uses MIBK as a solvent to extract and determine **cadmium in biological samples** by inductively coupled plasma atomic emission spectrometry (ICP-AES) [2].
- **Polymer and Resin Solvent:** It is a common solvent for gums, resins, paints, varnishes, lacquers, and nitrocellulose [1].
- **Chemical Precursor:** A major industrial use is as a precursor in the synthesis of **N-(1,3-dimethylbutyl)-N'-phenyl-p-phenylene diamine (6PPD)**, an antiozonant used in tire manufacturing [1].

### 2-Methyl-4-octanone

Information for this compound is more limited, indicating its use in specialized research contexts.

- **Research Chemical:** It is explicitly described as a **building block ketone for proteomics research** and is used in the synthesis of **pharmaceutical intermediates** [3] [4]. This suggests its value in constructing more complex molecules for drug discovery and development.

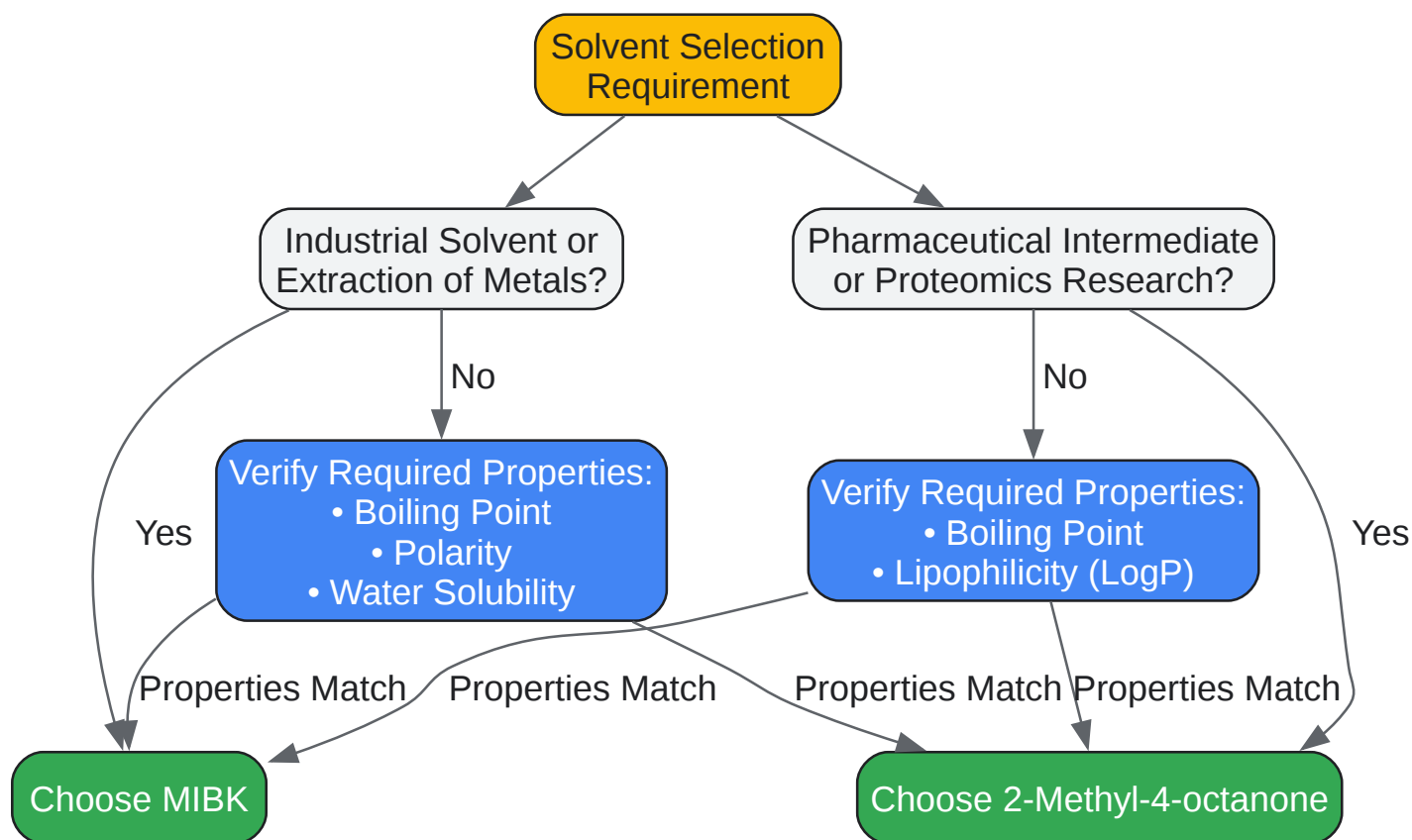
## Safety and Handling Protocols

Both compounds are flammable liquids and require careful handling.

- **MIBK Safety Profile:** MIBK is classified as a **Flammable Liquid (Category 2)** and carries warnings for eye irritation and specific target organ toxicity [2]. Its low flash point of 14°C makes it highly flammable [1] [2]. The recommended airborne exposure limit (TWA) is 50 ppm [1]. It should be stored in a cool, well-ventilated area away from ignition sources [6].
- **2-Methyl-4-octanone Safety:** While less data is available, its higher flash point (57.6°C) suggests a lower flammability hazard compared to MIBK [7]. It should be stored away from oxidizing agents in a cool, dry, well-sealed container [4].

## Solvent Selection Workflow

The choice between MIBK and **2-Methyl-4-octanone** depends entirely on the application. The following diagram outlines the basic decision-making process.



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## Conclusion and Key Differences

In summary, MIBK and **2-Methyl-4-octanone** are ketone solvents with distinct profiles:

- **Methyl Isobutyl Ketone (MIBK)** is a lower-boiling, more water-soluble, and highly flammable solvent. It is well-established in **large-scale industrial applications** such as surface coatings, metal extraction, and polymer manufacturing.
- **2-Methyl-4-octanone** is a higher-boiling, more lipophilic compound. It serves as a specialized **research chemical and building block** in scientific fields like proteomics and pharmaceutical development.

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